

# An In-depth Technical Guide to the Solubility of $\gamma$ -Dodecalactone

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## Compound of Interest

Compound Name: *gamma-Dodecalactone*

CAS No.: 2305-05-7

Cat. No.: B1217428

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This guide provides researchers, scientists, and drug development professionals with a comprehensive understanding of the solubility characteristics of **gamma-Dodecalactone** ( $\gamma$ -Dodecalactone). We will explore the underlying physicochemical principles governing its solubility, present collated solubility data, and provide a detailed, field-proven protocol for its empirical determination.

## Introduction: The Significance of $\gamma$ -Dodecalactone

$\gamma$ -Dodecalactone (CAS: 2305-05-7) is a naturally occurring fatty-acid lactone recognized for its pleasant, creamy, and fruity aroma, often associated with peaches and apricots.[1][2][3] Its molecular structure consists of a twelve-carbon aliphatic chain cyclized to form a five-membered lactone ring (a gamma-lactone).[4] This unique structure imparts specific physicochemical properties that dictate its utility across various industries.

While extensively used as a flavoring agent in foods and a fragrance component in cosmetics, its application potential extends into the pharmaceutical and materials science sectors.[2][5][6] In drug development, molecules with similar lactone structures are explored as synthons or for their potential bioactive properties. Furthermore, its solubility characteristics are critical for

formulating stable emulsions, enhancing the sensory experience of topical products, and ensuring homogeneity in various matrices.[3][6] Understanding and predicting its solubility is, therefore, a cornerstone of effective formulation development.

Key Physicochemical Properties of  $\gamma$ -Dodecalactone:

- Molecular Formula:  $C_{12}H_{22}O_2$ [4]
- Molecular Weight: 198.30 g/mol [4][7]
- Appearance: Colorless to pale yellow liquid[4]
- Log P (Octanol/Water Partition Coefficient): 3.55[4]
- Boiling Point:  $\sim 131^\circ\text{C}$  at 1.5 mmHg[1][6]
- Density:  $\sim 0.935\text{ g/cm}^3$ [4]

## Theoretical Principles of Solubility

The solubility of a solute in a solvent is governed by the principle *similia similibus solvuntur*—"like dissolves like." The molecular structure of  $\gamma$ -dodecalactone, featuring a polar ester group (the lactone ring) and a long, non-polar C8 alkyl chain, creates a dualistic nature that dictates its solubility profile.

- **Polar Interactions:** The ester group in the lactone ring contains electronegative oxygen atoms, creating a dipole moment. This allows for dipole-dipole interactions and potential hydrogen bonding (as an acceptor) with protic solvents like alcohols.
- **Non-Polar Interactions:** The long octyl (C8) aliphatic chain is non-polar and hydrophobic. This part of the molecule interacts favorably with non-polar solvents through van der Waals or dispersive forces.

This amphiphilic character suggests that  $\gamma$ -dodecalactone will exhibit good solubility in solvents of intermediate polarity and limited solubility in highly polar (like water) or extremely non-polar solvents.

## Hansen Solubility Parameters (HSP)

A more quantitative approach to predicting solubility is the use of Hansen Solubility Parameters (HSP).[8][9] This model deconstructs the total cohesive energy of a substance into three components:

- $\delta_d$ : Energy from dispersion forces.
- $\delta_p$ : Energy from polar forces.
- $\delta_h$ : Energy from hydrogen bonding.[8][9]

The principle states that substances with similar HSP values (a small "distance" in the 3D Hansen space) are likely to be miscible.[8] While specific, experimentally derived HSP values for  $\gamma$ -dodecalactone are not readily available in public literature, they can be estimated or determined empirically. For a structurally similar compound,  $\gamma$ -decalactone (C10), the HSP values are approximately  $\delta_D$ : 16.4,  $\delta_P$ : 10.0, and  $\delta_H$ : 4.5 MPa<sup>0.5</sup>. [10] These values indicate a significant contribution from both dispersion and polar forces, with a lesser role for hydrogen bonding, aligning with the structural analysis.

## Quantitative Solubility Data

The following table summarizes the known solubility of  $\gamma$ -dodecalactone in various solvents. It is critical to note that solubility is temperature-dependent; unless otherwise specified, these values are generally reported at ambient temperature (~20-25°C).

Solvent	Solvent Type	Solubility	Source(s)
Water	Highly Polar, Protic	Insoluble	[1][11]
Ethanol	Polar, Protic	Soluble	[1]
Methanol	Polar, Protic	Slightly Soluble	
Propylene Glycol	Polar, Protic	Miscible	Inferred from common use in flavors
Vegetable Oils	Non-Polar, Aprotic	Soluble / Miscible	Inferred from high Log P and use in oil-based products
Diethyl Ether	Moderately Polar, Aprotic	Soluble	[12][13]

Note: "Soluble" or "Miscible" indicates that the substance dissolves readily at typical formulation concentrations. "Slightly Soluble" and "Insoluble" denote very limited dissolution.

## Experimental Protocol: Determining Water Solubility via the Shake-Flask Method (OECD 105)

For researchers requiring precise solubility data, particularly for regulatory submissions (e.g., REACH), a standardized method is essential.[14] The OECD Test Guideline 105, "Water Solubility," provides a robust framework.[15][16] The shake-flask method described within is the most appropriate for substances like  $\gamma$ -dodecalactone, with solubility expected to be above  $10^{-2}$  g/L.[14][17]

### Causality Behind Experimental Choices

- **Temperature Control:** Solubility is highly sensitive to temperature. A constant temperature water bath (e.g.,  $20 \pm 0.5$  °C) is crucial for reproducibility and standardization.[15][17]
- **Establishing Equilibrium:** The system must reach a state of saturation, where the rate of dissolution equals the rate of precipitation. This requires sufficient agitation time, which must be determined empirically in a preliminary test.[15] For a viscous liquid like  $\gamma$ -dodecalactone, this may take 24 to 48 hours.

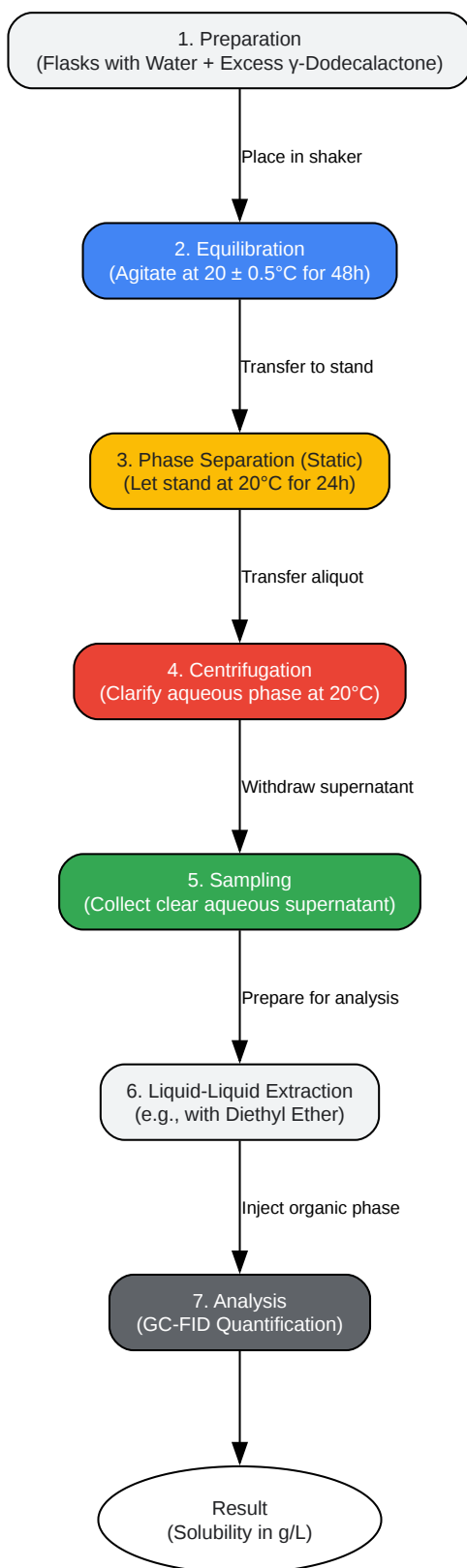
- **Phase Separation:** Undissolved solute must be completely removed without altering the saturated solution's concentration. Centrifugation at a controlled temperature is superior to filtration for viscous liquids, as filtration can lead to temperature fluctuations or adsorption of the analyte onto the filter medium.
- **Analytical Method:** A specific and sensitive analytical method is required to quantify the dissolved substance. Gas Chromatography with Flame Ionization Detection (GC-FID) is ideal for a volatile compound like  $\gamma$ -dodecalactone due to its high sensitivity and specificity.

## Step-by-Step Methodology

- **Preliminary Test:**
  1. Prepare three flasks with 10 mL of deionized water.
  2. Add varying amounts of  $\gamma$ -dodecalactone to each (e.g., 10 mg, 100 mg, 1000 mg).
  3. Agitate at 20°C for 24 hours.
  4. Visually inspect for undissolved material. This helps determine the approximate solubility and confirms that an excess of the substance will be used in the main test.
- **Main Test (Performed in Triplicate):**
  1. Add an excess amount of  $\gamma$ -dodecalactone (determined from the preliminary test) to a sufficient volume of deionized water in a flask of suitable size.
  2. Seal the flask and place it in a mechanical shaker within a constant temperature bath set to  $20 \pm 0.5$  °C.
  3. Agitate the flasks for a pre-determined time to ensure equilibrium is reached (e.g., draw samples at 24, 48, and 72 hours. Equilibrium is reached when two consecutive samples show concentrations within  $\pm 5\%$  of each other).
  4. Once equilibrium is confirmed, stop agitation and allow the flasks to stand in the temperature bath for at least 24 hours to allow for phase separation.

5. Transfer an aliquot of the mixture to a centrifuge tube and centrifuge at a controlled temperature (20°C) until a clear aqueous phase is obtained.
  6. Carefully withdraw a known volume of the clear aqueous supernatant for analysis.
- Analysis (GC-FID):
    1. Prepare a series of calibration standards of  $\gamma$ -dodecalactone in a suitable solvent (e.g., diethyl ether, as it is an effective solvent for extraction).<sup>[12][13]</sup>
    2. Perform a liquid-liquid extraction on the aqueous sample by adding a known volume of diethyl ether, vortexing, and allowing the layers to separate.
    3. Analyze the organic layer containing the extracted  $\gamma$ -dodecalactone via GC-FID.
    4. Quantify the concentration in the aqueous sample by comparing the peak area to the calibration curve, accounting for the volumes used in the extraction.

## Experimental Workflow Diagram



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## Sources

- [1. aurochemicals.com \[aurochemicals.com\]](https://aurochemicals.com)
- [2. Gamma-dodecalactone \(2305-05-7\) | Quality Chemical Dealer \[chemicalbull.com\]](https://chemicalbull.com)
- [3. Gamma Dodecalactone Manufacturer & Suppliers \[ELAROMA-gDDANE - Elchemy \[elchemy.com\]](https://elchemy.com)
- [4. ScenTree - Gamma-dodecalactone \(CAS N° 2305-05-7\) \[scentree.co\]](https://scentree.co)
- [5. Gamma-Dodecalactone \(CAS 2305-05-7\) – Synthetic Fruity Lactone for Creamy Perfumery — Scentspiracy \[scentspiracy.com\]](https://scentspiracy.com)
- [6. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [7. «gamma»-Dodecalactone \(CAS 2305-05-7\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](https://chemeo.com)
- [8. Solubility parameters \(HSP\) \[adscientis.com\]](https://adscientis.com)
- [9. Hansen solubility parameter - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [10. DOSS \[doss.turi.org\]](https://doss.turi.org)
- [11. gamma-dodecalactone, 2305-05-7 \[thegoodscentscopy.com\]](https://thegoodscentscopy.com)
- [12. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. filab.fr \[filab.fr\]](https://filab.fr)
- [15. oecd.org \[oecd.org\]](https://oecd.org)
- [16. oecd.org \[oecd.org\]](https://oecd.org)
- [17. OECD 105 - Phytosafe \[phytosafe.com\]](https://phytosafe.com)
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